

An In-Depth Technical Guide to Long-Chain Diester Adipates in Drug Development

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Compound of Interest

Compound Name: *Bis(2-hexyldecyl) adipate*

Cat. No.: *B15466299*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Long-chain diester adipates are a versatile class of molecules with growing applications in the pharmaceutical sciences. These esters, formed from adipic acid and long-chain alcohols, possess unique physicochemical properties that make them suitable for a range of applications, from serving as plasticizers in medical devices to acting as advanced drug delivery vehicles. Their biocompatibility and biodegradability, coupled with the tunability of their properties based on the length of the alcohol chain, have positioned them as promising materials for the development of novel therapeutic systems.

This technical guide provides a comprehensive overview of long-chain diester adipates, focusing on their synthesis, physicochemical characteristics, and their burgeoning role in drug delivery. It is intended to be a valuable resource for researchers, scientists, and drug development professionals seeking to leverage these compounds in their work.

Physicochemical Properties of Long-Chain Diester Adipates

The properties of long-chain diester adipates are largely dictated by the length of their constituent alcohol chains. As the chain length increases, properties such as melting point, boiling point, and viscosity also tend to increase. These characteristics are critical for their

application, influencing their behavior in biological systems and their suitability for various formulation processes. The following table summarizes key physicochemical properties for two representative long-chain diester adipates: ditetradecyl adipate (DTA) and dioctadecyl adipate (DOA).

Property	Ditetradecyl Adipate (DTA)	Dioctadecyl Adipate (DOA)
Molecular Formula	C ₃₄ H ₆₆ O ₄	C ₄₂ H ₈₂ O ₄
Molecular Weight	554.9 g/mol	667.1 g/mol
Melting Point	56-58 °C	67-69 °C
Boiling Point	Not available	Not available
Density	Not available	Not available
Solubility	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in organic solvents

Note: Data for boiling point and density of these specific long-chain diester adipates are not readily available in the compiled search results. Further experimental determination would be required for these specific values.

Synthesis of Long-Chain Diester Adipates

Long-chain diester adipates are typically synthesized through an esterification reaction between adipic acid and the corresponding long-chain alcohol. A general representation of this reaction is the condensation of a diol with a diacid.

Experimental Protocol: Synthesis of Ditetradecyl Adipate (DTA)

This protocol describes a common method for the synthesis of Ditetradecyl Adipate.

Materials:

- Adipic acid

- 1-Tetradecanol
- Toluene (as a solvent and for azeotropic removal of water)
- p-Toluenesulfonic acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Hexane (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, combine adipic acid (1 molar equivalent), 1-tetradecanol (2.2 molar equivalents), and a catalytic amount of p-toluenesulfonic acid in toluene.
- Heat the mixture to reflux. The water formed during the esterification will be removed azeotropically and collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete (typically after several hours), cool the mixture to room temperature.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude Ditetradecyl Adipate by recrystallization from hexane to yield a white solid.
- Characterize the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Fourier-Transform Infrared (FTIR) spectroscopy to confirm its structure and purity.

Long-Chain Diester Adipates in Drug Delivery: Poly(glycerol adipate) Nanoparticles

A significant application of adipate esters in drug development is in the formulation of biodegradable nanoparticles for controlled drug release. Poly(glycerol adipate) (PGA), a polyester synthesized from glycerol and adipic acid, is a prime example. PGA is biocompatible and can be engineered to self-assemble into nanoparticles (NPs) that can encapsulate therapeutic agents.

Experimental Protocol: Preparation of Poly(glycerol adipate) Nanoparticles by Solvent Evaporation

The solvent evaporation method is a widely used technique for preparing polymeric nanoparticles.^[1]

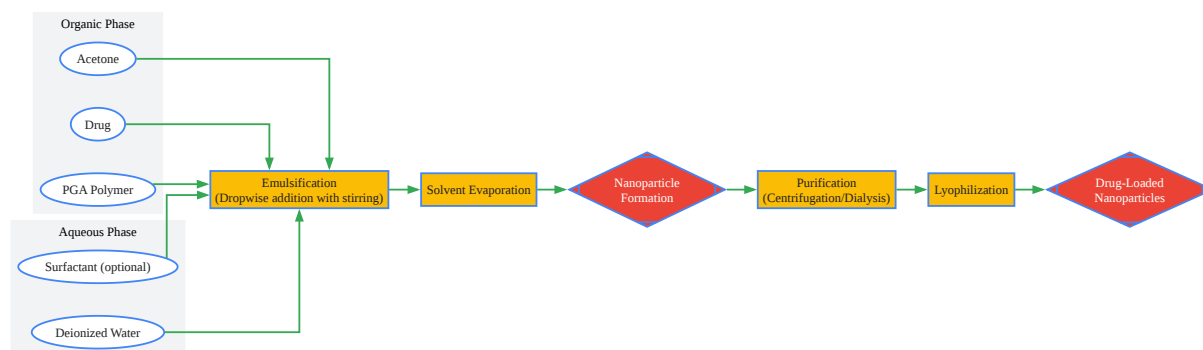
Materials:

- Poly(glycerol adipate) (PGA) polymer
- Drug to be encapsulated (e.g., a hydrophobic small molecule)
- Acetone (as the organic solvent)
- Deionized water (as the aqueous phase)
- Surfactant (optional, e.g., Poloxamer 188, to improve nanoparticle stability)

Procedure:

- Dissolve the PGA polymer and the drug in acetone to form the organic phase.
- Prepare the aqueous phase, which may contain a surfactant.
- Add the organic phase dropwise to the aqueous phase under constant stirring. This leads to the formation of an oil-in-water (o/w) emulsion.
- Continue stirring to allow for the evaporation of the organic solvent (acetone).

- As the acetone evaporates, the PGA polymer precipitates, forming solid nanoparticles with the encapsulated drug.
- The resulting nanoparticle suspension can be purified by centrifugation or dialysis to remove any free drug and excess surfactant.
- The purified nanoparticles can then be lyophilized (freeze-dried) for long-term storage.

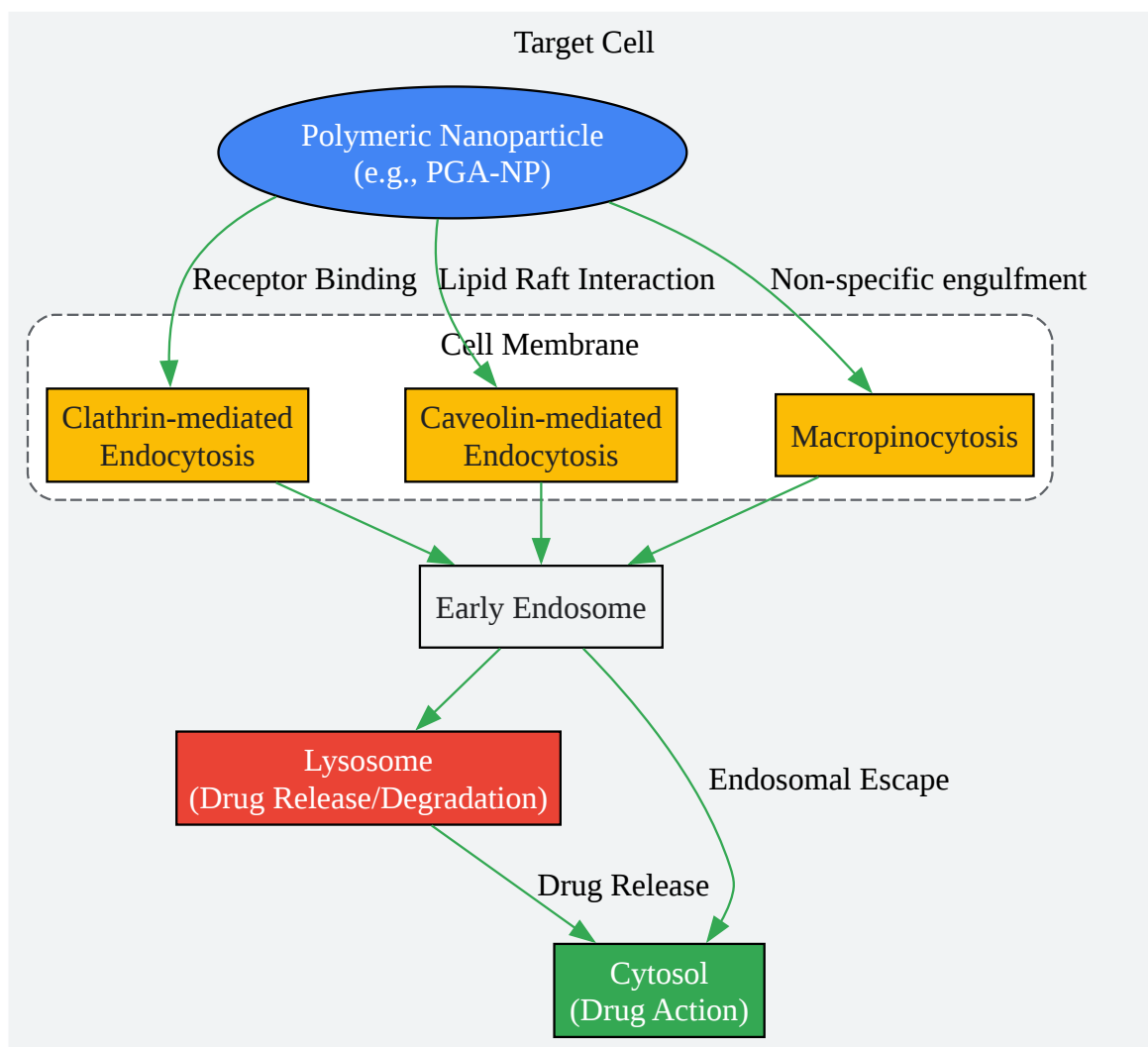


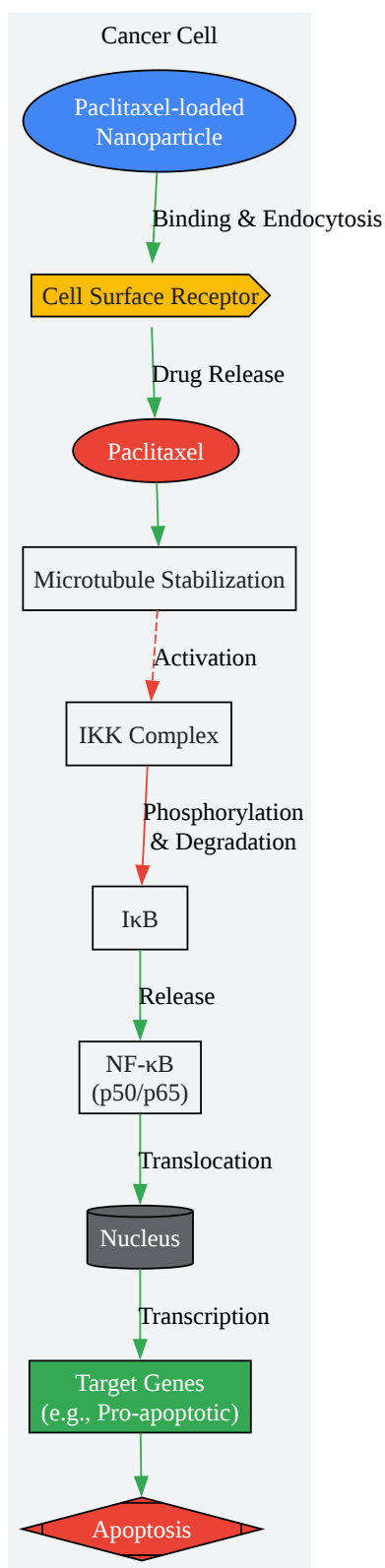
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Workflow for the preparation of PGA nanoparticles by solvent evaporation.

Cellular Uptake of Polymeric Nanoparticles

The efficacy of a nanoparticle-based drug delivery system is highly dependent on its ability to be internalized by target cells. Polymeric nanoparticles, including those made from PGA, are typically taken up by cells through various endocytic pathways. The specific mechanism can be influenced by the nanoparticle's size, surface chemistry, and the cell type. The primary endocytic pathways for nanoparticle uptake are clathrin-mediated endocytosis, caveolin-mediated endocytosis, and macropinocytosis.





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References

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